Application Note: Quantification of Aconitine in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: *Aconitinum*

Cat. No.: *B7828663*

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Abstract

This application note details a robust and sensitive high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method for the quantification of Aconitine in human blood plasma. Aconitine is a highly toxic diterpenoid alkaloid, and its rapid and accurate measurement is crucial in clinical and forensic toxicology.[1][2][3] This method utilizes a simple protein precipitation for sample preparation and a C18 reversed-phase column for chromatographic separation. Detection is achieved using a tandem mass spectrometer with an electrospray ionization (ESI) source in the positive ion mode, employing multiple reaction monitoring (MRM) for high selectivity and sensitivity.[1][4][5] The method was validated for linearity, precision, accuracy, and recovery, demonstrating its suitability for routine analysis.

Introduction

Aconitine is a potent neurotoxin and cardiotoxin found in plants of the Aconitum genus (monkshood or wolfsbane).[1][2] Due to a narrow therapeutic window, accidental poisoning or intentional misuse can lead to severe and often fatal outcomes.[4] Therefore, a reliable analytical method for the determination of Aconitine in biological matrices is essential for toxicological investigations and clinical diagnosis.[2][6] HPLC-MS/MS offers superior sensitivity

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and specificity compared to other analytical techniques, making it the preferred method for quantifying low concentrations of Aconitine in complex biological samples like blood plasma.[1] [7]

Experimental Protocol

Materials and Reagents

- Standards: Aconitine (certified reference material), Mesaconitine (Internal Standard, IS).
- Solvents: HPLC-grade acetonitrile and methanol; Formic acid (LC-MS grade).
- Water: Ultrapure water (18.2 MΩ·cm).
- Plasma: Drug-free human plasma.

Instrumentation

- HPLC System: A standard HPLC system capable of binary gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Analytical Column: A C18 reversed-phase column (e.g., CORTECS™ C18, 2.1 x 50 mm, 2.7 µm) is suitable for this separation.[4]

Preparation of Standards and Samples

- Stock Solutions: Prepare primary stock solutions of Aconitine and the internal standard (Mesaconitine) in methanol at a concentration of 1 mg/mL.
- Working Solutions: Serially dilute the stock solutions with 50:50 methanol/water to prepare working standards for the calibration curve and quality control (QC) samples.
- Calibration Standards and QC Samples: Spike blank human plasma with the appropriate working solutions to create calibration standards ranging from 0.1 to 50 ng/mL and QC samples at low, medium, and high concentrations (e.g., 0.3, 15, and 40 ng/mL).[4]

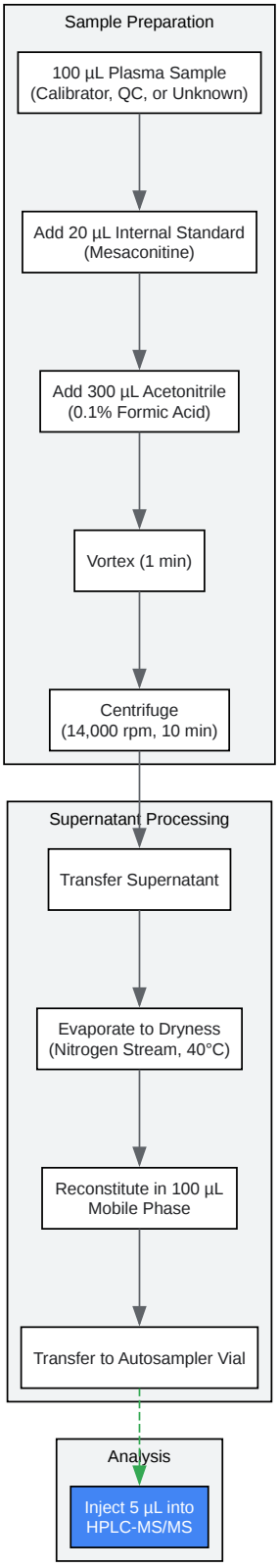
Sample Preparation: Protein Precipitation

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- Pipette 100 µL of plasma sample, calibration standard, or QC sample into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the internal standard working solution (Mesaconitine, 100 ng/mL).
- Add 300 µL of ice-cold acetonitrile containing 0.1% formic acid to precipitate proteins.[4]
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 95:5 water/acetonitrile with 0.1% formic acid).
- Vortex briefly and transfer to an autosampler vial for injection.

Experimental Workflow Diagram

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Caption: Workflow for Aconitine extraction from plasma.

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HPLC-MS/MS Parameters

The following tables summarize the optimized parameters for the chromatographic separation and mass spectrometric detection of Aconitine and the internal standard, Mesaconitine.

Table 1: HPLC Conditions

Parameter	Value
Column	CORTECS™ C18 (2.1 x 50 mm, 2.7 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	13-26% B (0-7 min), 26% B (7-15 min)
Flow Rate	0.3 mL/min[4]
Column Temperature	30°C[4]
Injection Volume	5 µL[4]

Table 2: Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[4]
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.0 kV
Source Temp.	150°C[8]
Desolvation Temp.	300°C[4]
Nebulizer Gas	20 psi[4]
Drying Gas Flow	9 L/min[4]

Table 3: MRM Transitions and Parameters

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Aconitine	646.4[1][5]	586.5[1][5]	150	25
Aconitine (Qualifier)	646.4[1][5]	526.4[1][5]	150	35
Mesaconitine (IS)	632.4	572.3	150	25

Results and Method Validation

The method was validated according to standard bioanalytical method validation guidelines.

Table 4: Linearity and Sensitivity

Analyte	Linear Range (ng/mL)	Regression Equation	Correlation Coefficient (r^2)	LLOQ (ng/mL)
Aconitine	0.1 - 50	y = 0.045x + 0.002	> 0.995	0.1[4]

Linear regression was performed with a $1/x^2$ weighting.[7]

Table 5: Precision and Accuracy

QC Level	Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Low	0.3	< 15%	85-115%	< 15%	85-115%
Medium	15	< 15%	85-115%	< 15%	85-115%
High	40	< 15%	85-115%	< 15%	85-115%

Based on n=6 replicates for intra-day and n=18 over 3 days for inter-day analysis. Acceptable ranges are typically within ±15% (±20% for LLOQ).[4]

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Table 6: Recovery and Matrix Effect

QC Level	Conc. (ng/mL)	Extraction Recovery (%)	Matrix Effect (%)
Low	0.3	75 - 95%	90 - 110%
High	40	75 - 95%	90 - 110%

Extraction recovery ranged from 64.2% to 94.1% in similar studies.[4] The matrix effect was evaluated by comparing the peak area of post-extraction spiked samples to that of neat standards.

Conclusion

The HPLC-MS/MS method described provides a sensitive, specific, and reliable means for the quantification of Aconitine in human plasma. The simple protein precipitation sample preparation protocol allows for high throughput. The method meets the requirements for bioanalytical validation and is suitable for use in clinical and forensic toxicology to support the diagnosis of Aconitine poisoning.

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